

Minimizing in-source fragmentation of SN-38 4-Deoxy-glucuronide in MS

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Compound of Interest

Compound Name: SN-38 4-Deoxy-glucuronide

Cat. No.: B15294098

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Technical Support Center: Analysis of SN-38 and its Metabolites

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with SN-38 and its glucuronide metabolite (SN-38G) in mass spectrometry (MS) applications. The focus is on minimizing in-source fragmentation of SN-38G to ensure accurate quantification of SN-38.

Troubleshooting Guide: Minimizing In-Source Fragmentation of SN-38 Glucuronide

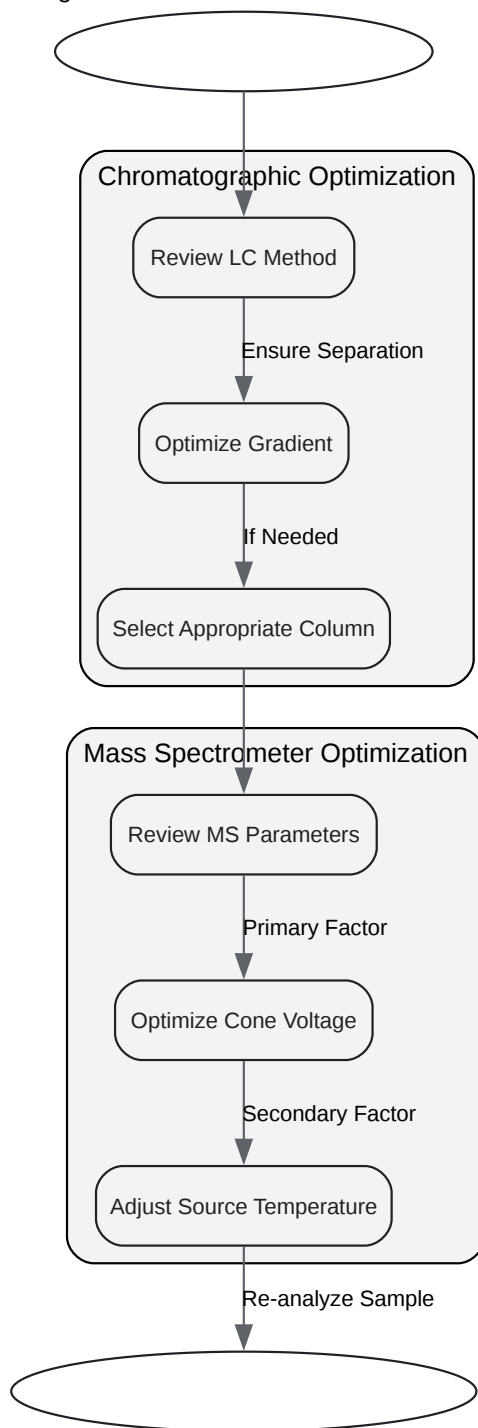
In-source fragmentation of SN-38 glucuronide (SN-38G) is a common issue in LC-MS/MS analysis that can lead to the overestimation of the active metabolite, SN-38. This phenomenon occurs when the glucuronide conjugate breaks apart within the ion source of the mass spectrometer, generating an ion with the same mass-to-charge ratio (m/z) as the de-glucuronidated form, SN-38.

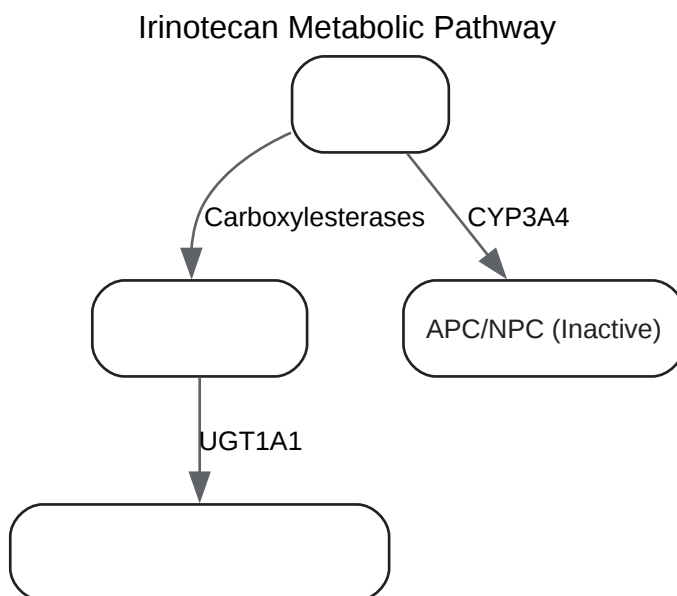
Problem: An artificially high SN-38 signal is observed, often as a second peak co-eluting with SN-38G or as a shoulder on the main SN-38 peak.

Solution: A systematic approach to optimizing both chromatographic and mass spectrometric conditions is necessary to mitigate in-source fragmentation.

Experimental Workflow for Troubleshooting

Troubleshooting Workflow for SN-38G In-Source Fragmentation





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